Introduction: Elucidating the Molecular Signature of a Key Flavor Compound

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Compound of Interest

Compound Name:	*3-(Acetylthio)-2-methylfuran*
CAS No.:	*55764-25-5*
Cat. No.:	*B1584930*

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3-(Acetylthio)-2-methylfuran, also known by its synonym S-(2-methyl-3-furyl) ethanethioate, is a sulfur-containing furan derivative with the molecular formula $C_7H_8O_2S$.[1] This compound is of significant interest to researchers in the flavor and fragrance industry due to its characteristic roasted meat aroma.[2][3] Accurate structural elucidation and purity assessment are paramount in both synthetic chemistry and quality control applications. This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive overview of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy—used to characterize this molecule.

The causality behind employing this multi-technique approach is rooted in the complementary nature of the data each provides. NMR spectroscopy maps the carbon-hydrogen framework, MS reveals the molecular weight and fragmentation patterns, and IR spectroscopy identifies the functional groups present. Together, they provide a self-validating system for confirming the molecule's identity and structure.

Molecular Structure and Physicochemical Properties

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A foundational understanding begins with the molecule's basic structure and properties, which dictate the choice of analytical parameters.

Caption: Chemical structure of **3-(Acetylthio)-2-methylfuran**.

Table 1: Physicochemical Properties of **3-(Acetylthio)-2-methylfuran**

Property	Value	Source
Molecular Formula	**$C_7H_8O_2S$**	**[1]**
Molecular Weight	156.20 g/mol	[1][2]
CAS Number	55764-25-5	[1][2]
Appearance	White to light yellow/orange clear liquid	[3]
Boiling Point	225-235 °C	[3]

| Density | ~1.138 g/mL at 25 °C |[2] |

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy is the most powerful tool for determining the precise arrangement of atoms in an organic molecule. While fully assigned experimental spectra for this specific compound are not widely published, predictive models based on extensive empirical data provide a highly accurate expectation of the spectral features.[4]

^{1}H NMR Spectroscopy Analysis

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments. For **3-(Acetylthio)-2-methylfuran**, four distinct signals are expected.[4] The choice of solvent, typically deuterated chloroform ($CDCl_3$), is critical; it readily dissolves the analyte without contributing interfering proton signals.

Table 2: Predicted ^{1}H NMR Chemical Shifts

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
-SCOCH₃	**~2.3 - 2.5**	**Singlet**	**3H**	**Methyl protons adjacent to a carbonyl group in a thioester.**
Furan-CH₃	~2.2 - 2.4	Singlet	3H	Methyl group attached to an electron-rich aromatic furan ring.
Furan H-4	~6.2 - 6.4	Doublet	1H	Furan proton adjacent to another ring proton (H-5).

| Furan H-5 | ~7.2 - 7.4 | Doublet | 1H | Furan proton adjacent to the ring oxygen, leading to a downfield shift. |

^{13}C NMR Spectroscopy Analysis

The ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms. For this molecule, seven unique carbon signals are predicted, corresponding to each carbon atom in the structure.[4]

Table 3: Predicted ^{13}C NMR Chemical Shifts

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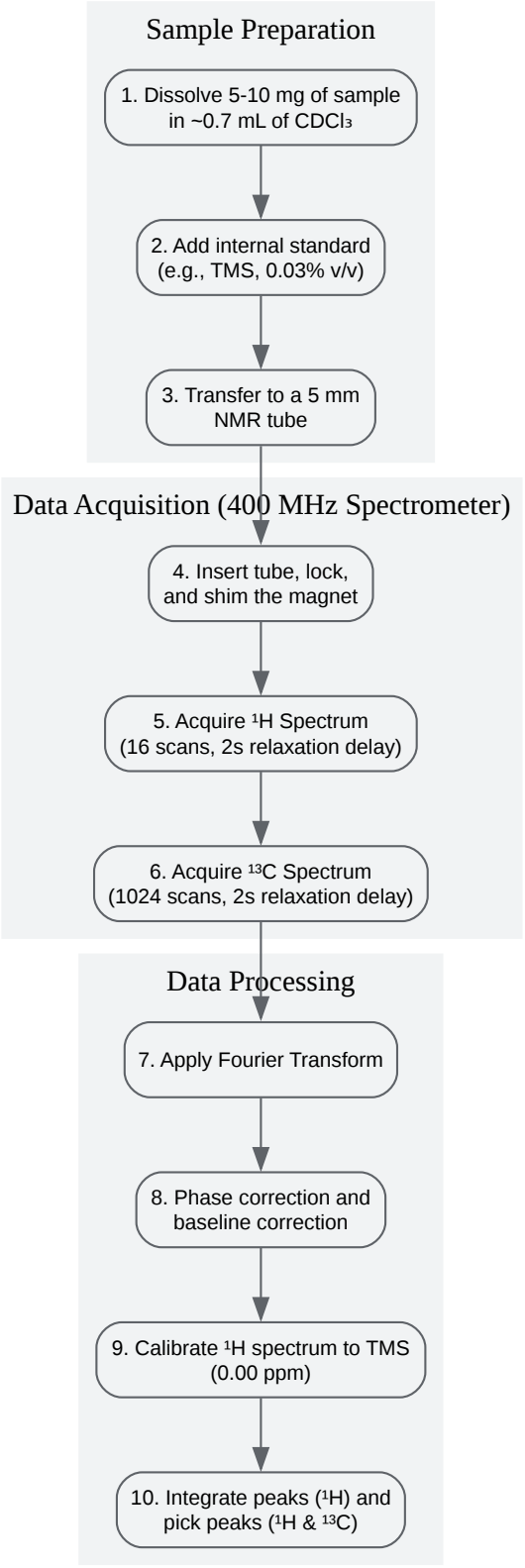
Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale
-SCOCH₃	**~30**	**Acetyl methyl carbon.**
Furan-CH₃	~14	Furan methyl carbon.
Furan C-4	~110	Furan ring carbon adjacent to another carbon.
Furan C-3	~120	Furan ring carbon bonded to the sulfur atom.
Furan C-5	~142	Furan ring carbon adjacent to the oxygen atom.
Furan C-2	~150	Furan ring carbon bonded to the methyl group.

| -SCOCH₃ | ~195 | Thioester carbonyl carbon, typically the most downfield signal. |

Experimental Protocol for NMR Data Acquisition

This protocol outlines a self-validating workflow for acquiring high-quality NMR data.

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Caption: Standard workflow for NMR sample preparation and data acquisition.

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Mass Spectrometry (MS): Deciphering the Molecular Mass and Fragments

Mass spectrometry is an essential technique for determining the molecular weight of a compound and gaining structural insights from its fragmentation patterns. Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method for volatile compounds like this, providing both retention time for separation and a mass spectrum for identification.

Electron Ionization (EI) Fragmentation Analysis

Under standard Electron Ionization (EI) conditions (70 eV), **3-(Acetylthio)-2-methylfuran** undergoes predictable fragmentation. The molecular ion ($[M]^+$) is expected at a mass-to-charge ratio (m/z) of 156.[4] The fragmentation pathways provide a structural fingerprint.

Table 4: Predicted and Observed Diagnostic Ions in GC-MS

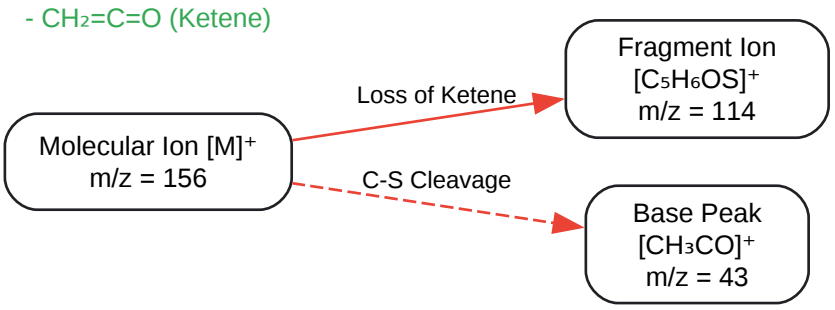
m/z (Mass/Charge)	Proposed Ion Fragment	Description
156	**$[C_7H_8O_2S]^+$**	**Molecular Ion ($[M]^+$).**
114	$[C_5H_6OS]^+$	Resulting from the loss of ketene ($-CH_2CO$) from the molecular ion. This is a highly characteristic and often prominent peak.[4]

| 43 | $[C_2H_3O]^+$ | Acetyl cation, which is frequently observed as the base peak (most abundant ion) due to the stability of this cation.[4] |

Key Fragmentation Pathway

The loss of a neutral ketene molecule from the molecular ion is a key diagnostic fragmentation pathway for acetylated compounds.

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Sources

- 1. 3-(Acetylthio)-2-methylfuran | C7H8O2S | CID 108765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methyl-3-furanthiol acetate 98 , FG 55764-25-5 [sigmaaldrich.com]
- 3. 2-Methylfuran-3-thiol acetate | 55764-25-5 [chemicalbook.com]
- 4. 3-(Acetylthio)-2-methylfuran | 55764-25-5 | Benchchem [benchchem.com]
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